

Technical Guide: Physicochemical Characterization of 6-Bromoimidazo[1,2-a]pyrimidine

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Compound of Interest

Compound Name: 6-Bromoimidazo[1,2-a]pyrimidine

Cat. No.: B1294246

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

6-Bromoimidazo[1,2-a]pyrimidine is a heterocyclic organic compound of significant interest in medicinal chemistry and pharmaceutical development. Its rigid bicyclic core, composed of fused imidazole and pyrimidine rings, serves as a versatile scaffold for the synthesis of novel bioactive molecules. This compound and its derivatives are explored for various therapeutic applications, including as kinase inhibitors in oncology and as antimicrobial agents.^{[1][2][3]}

The determination of a compound's melting point is a fundamental analytical technique. It serves as a crucial indicator of purity and is a key parameter for substance identification.^[4] For a pure crystalline solid, the melting point is a sharp, well-defined temperature range over which the substance transitions from a solid to a liquid state.^[4] Impurities typically cause a depression and broadening of the melting point range, making this a simple yet powerful method for a preliminary assessment of sample purity.^[5] This guide provides a comprehensive overview of the melting point of **6-Bromoimidazo[1,2-a]pyrimidine**, detailed experimental protocols for its determination, and its relevance in a research context.

Physicochemical Properties

A summary of the key physicochemical properties of **6-Bromoimidazo[1,2-a]pyrimidine** is presented below.

Property	Value	Source
IUPAC Name	6-bromoimidazo[1,2-a]pyrimidine	PubChem[6]
Molecular Formula	C ₆ H ₄ BrN ₃	Chem-Impex[1]
Molecular Weight	198.02 g/mol	Chem-Impex[1]
CAS Number	865156-68-9	Sigma-Aldrich[7]
Appearance	White to orange to green powder to crystal	Chem-Impex[1]

Melting Point Data

The reported melting point for **6-Bromoimidazo[1,2-a]pyrimidine** varies slightly between suppliers, which is common. The data is summarized in the table below.

Supplier/Source	Melting Point (°C)	Purity Assay
Chem-Impex	216 - 220 °C	≥ 98% (GC)
Sigma-Aldrich	212 - 216 °C	97%

Experimental Protocol: Melting Point Determination

The following protocol outlines the capillary method for determining the melting point of an organic solid like **6-Bromoimidazo[1,2-a]pyrimidine**. This method is widely used due to its accuracy and the small amount of sample required.

4.1 Materials and Equipment

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)

- Thermometer (calibrated)
- Mortar and pestle
- Spatula
- Watch glass or weighing paper
- Sample of **6-Bromoimidazo[1,2-a]pyrimidine**

4.2 Sample Preparation

- Drying: Ensure the sample is completely dry, as moisture can depress the melting point. If necessary, dry the sample in a desiccator.[4]
- Pulverization: Place a small amount of the crystalline sample on a clean, dry watch glass. Use a mortar and pestle or the flat end of a spatula to crush the sample into a fine, uniform powder.[4] This ensures efficient heat transfer within the capillary tube.
- Loading the Capillary Tube: Invert a capillary tube (sealed end down) and press the open end into the powdered sample. A small amount of the compound will be forced into the tube.
- Packing the Sample: Tap the sealed end of the capillary tube gently on a hard surface to pack the powder down. Alternatively, drop the tube through a long glass tube onto the benchtop. The goal is to obtain a tightly packed column of sample approximately 1-2 cm high.[8]

4.3 Measurement Procedure

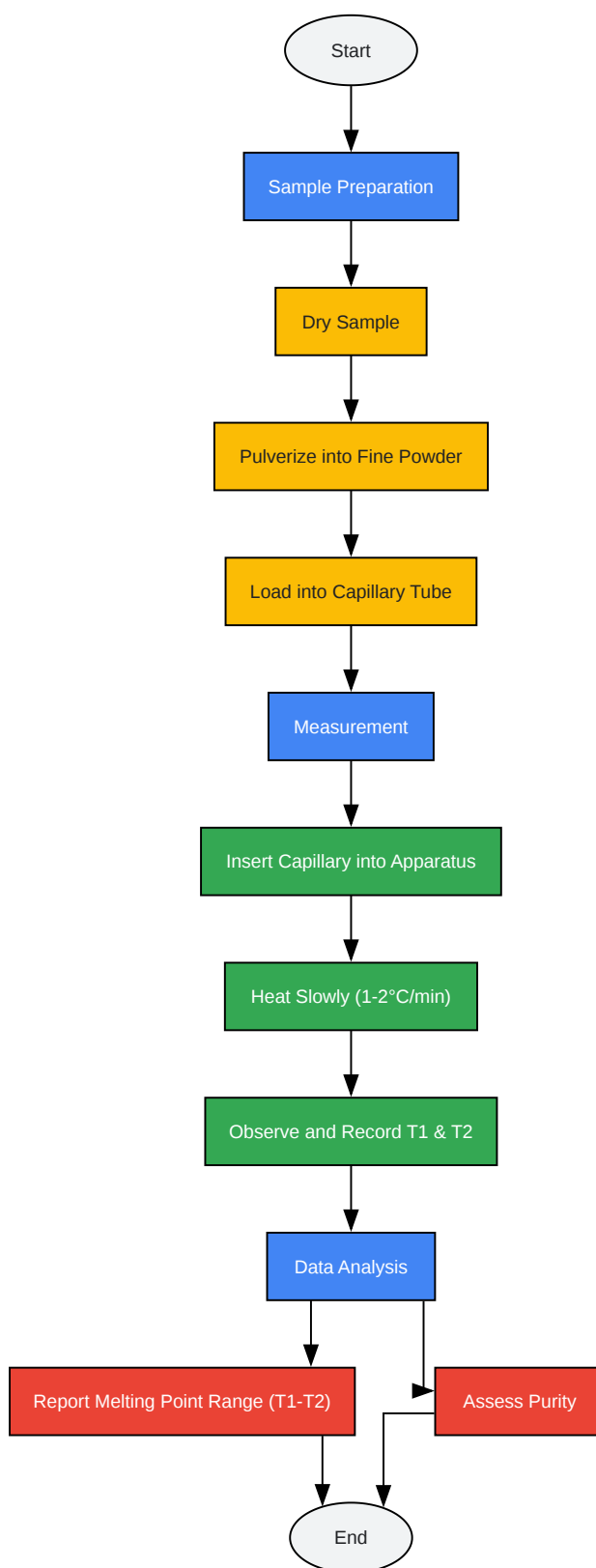
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the capillary is positioned correctly next to the thermometer bulb for accurate temperature reading.[8][9]
- Rapid Initial Heating (Optional but Recommended): To save time, perform a preliminary rapid determination by heating the sample quickly to get an approximate melting point range.[5]
- Accurate Determination: Allow the apparatus to cool. Using a fresh sample, begin heating again. As the temperature approaches the approximate melting point (within 15-20°C),

reduce the heating rate to approximately 1-2°C per minute. A slow heating rate is critical for an accurate measurement.

- Data Recording:
 - Record the temperature (T1) at which the first drop of liquid appears.
 - Record the temperature (T2) at which the entire sample has completely melted into a clear liquid.[8]
- Reporting: The melting point is reported as the range from T1 to T2.
- Replicate Measurements: For accuracy, repeat the determination with at least two more samples until consistent values are obtained.

Visualization of Experimental Workflow

The logical flow of the melting point determination process is illustrated in the diagram below.



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Caption: Workflow for Melting Point Determination.

Conclusion

The melting point of **6-Bromoimidazo[1,2-a]pyrimidine** is consistently reported in the range of 212-220°C. This physical constant is essential for its identification and for confirming its purity following synthesis or before its use in further research and development. The standardized capillary method provides a reliable and straightforward means for this determination.

Adherence to a meticulous experimental protocol, including proper sample preparation and controlled heating rates, is paramount for obtaining accurate and reproducible results.

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